

# Proper Disposal of dl-Aloesol: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *dl-Aloesol*

Cat. No.: *B161559*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the proper disposal procedures for **dl-Aloesol**, a natural product isolated from fungi, based on its known chemical properties and general laboratory waste management principles.

## Chemical and Physical Properties of dl-Aloesol

Understanding the properties of a chemical is the first step in determining the appropriate disposal route. While a specific Safety Data Sheet (SDS) for **dl-Aloesol** is not readily available, its known properties are summarized below.

Property	Data	Source
Molecular Weight	234.25 g/mol	<a href="#">[1]</a>
Appearance	Not specified, likely solid	General Chemical Knowledge
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. <a href="#">[1]</a>	BioCrick <a href="#">[1]</a>
Water Solubility	0.65 g/L	FooDB <a href="#">[2]</a>
Storage	Desiccate at -20°C	<a href="#">[1]</a> <a href="#">[3]</a>

## dl-Aloesol Disposal Procedure

Given that **dl-Aloesol** is a naturally derived compound and is not classified as a hazardous substance according to available information, its disposal should follow the guidelines for non-hazardous chemical waste. However, institutional and local regulations must always be consulted and followed.

## Experimental Protocol for Disposal

Objective: To safely and compliantly dispose of **dl-Aloesol** waste.

Materials:

- Waste **dl-Aloesol** (solid or in solution)
- Appropriate waste container (e.g., labeled, sealable container for chemical waste)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves
- Spill kit for chemical spills

Procedure:

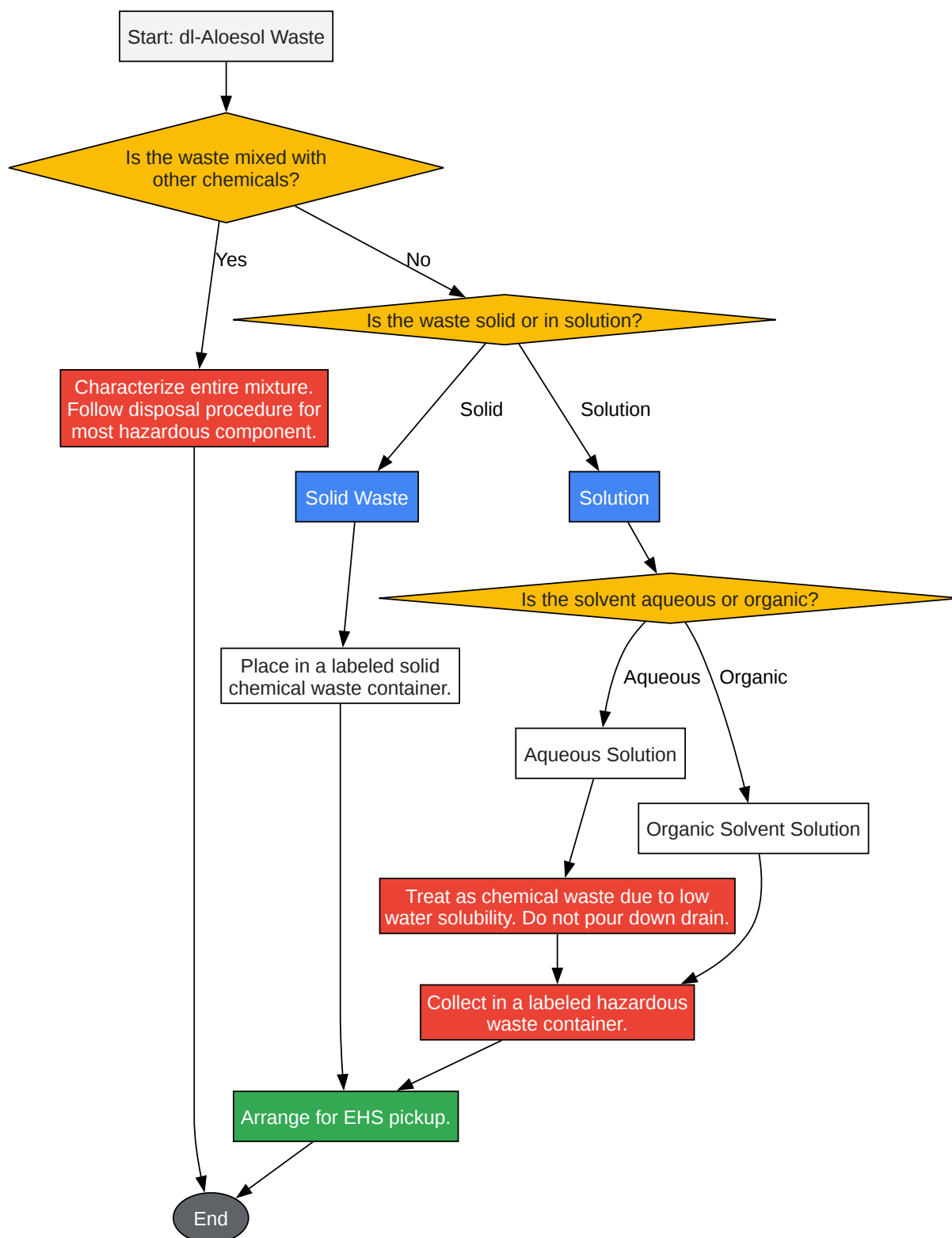
- Waste Characterization:
  - Determine if the **dl-Aloesol** waste is pure or mixed with other chemicals.
  - If mixed, the disposal procedure must account for all components of the mixture. The most hazardous component will dictate the disposal route.
- Small Quantities (Solid):
  - For small quantities of solid **dl-Aloesol**, it is recommended to dispose of it as solid chemical waste.
  - Place the solid waste in a clearly labeled, sealed container. The label should include "Solid Chemical Waste" and the name "**dl-Aloesol**."

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
- Solutions of **dl-Aloesol**:
  - Due to its low water solubility, disposal of aqueous solutions of **dl-Aloesol** down the sanitary sewer is not recommended as it may not be readily biodegradable in wastewater treatment systems.
  - Solutions of **dl-Aloesol** in organic solvents (e.g., Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone) must be disposed of as hazardous chemical waste.
  - Collect the waste solution in a compatible, labeled waste container. The label must clearly indicate the contents, including the solvent and "**dl-Aloesol**."
  - Never mix incompatible waste streams.
  - Arrange for pickup by your institution's EHS department.
- Empty Containers:
  - Empty containers that held **dl-Aloesol** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
  - The rinsate must be collected and disposed of as chemical waste.<sup>[4]</sup>
  - After triple-rinsing, the container can typically be disposed of in the regular trash or recycled, depending on institutional policies. Deface the original label before disposal.
- Spill Cleanup:
  - In case of a spill, wear appropriate PPE.
  - For solid spills, carefully sweep up the material and place it in a labeled waste container.
  - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled waste container.

- Dispose of the spill cleanup materials as chemical waste through your EHS department.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **dl-Aloesol** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **dl-Aloesol** waste disposal.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific waste disposal policies and procedures, as well as local, state, and federal regulations. Your institution's Environmental Health and Safety (EHS) department is the primary resource for guidance on chemical waste disposal.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. dl-Aloesol | CAS:104871-04-7 | Phenols | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Showing Compound Aloesol (FDB014434) - FooDB [foodb.ca]
- 3. teubio.com [teubio.com]
- 4. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal of dl-Aloesol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161559#dl-aloesol-proper-disposal-procedures]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)